

Spectroscopic Profile of 4-Benzyloxy-biphenyl: A Technical Guide

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Compound of Interest

Compound Name: 4-Benzyloxy-biphenyl

CAS No.: 84954-30-3

Cat. No.: B1274286

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Introduction: **4-Benzyloxy-biphenyl** (CAS No. 84954-30-3) is a bi-aryl ether with a molecular formula of $C_{19}H_{16}O$ and a molecular weight of 260.33 g/mol ^[1] Its structure, consisting of a biphenyl core linked to a benzyl group via an ether bond, makes it a valuable intermediate in organic synthesis, particularly in the development of liquid crystals and pharmaceutical compounds. Accurate structural elucidation and characterization are paramount for its application in research and development. This guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Benzyloxy-biphenyl**, complete with detailed experimental protocols and a logical workflow for spectroscopic analysis.

Data Presentation

The spectroscopic data for **4-Benzyloxy-biphenyl** are summarized in the tables below. The NMR data has been experimentally determined, while the IR and MS data are predicted based on the known fragmentation patterns and vibrational modes of its constituent functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: 1H NMR Spectroscopic Data for **4-Benzyloxy-biphenyl**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.54 - 7.02	m (multiplet)	14H	Aromatic Protons (Biphenyl & Benzyl Rings)
5.08	s (singlet)	2H	Benzylic Protons (-O-CH ₂ -Ph)

Solvent: DMSO-d₆, Spectrometer Frequency: 500 MHz. Data sourced from.

Table 2: ¹³C NMR Spectroscopic Data for **4-Benzyloxy-biphenyl**

Chemical Shift (δ) ppm	Assignment
158.42	Aromatic Carbon (Ar-C-O)
140.83	Aromatic Carbon
137.04	Aromatic Carbon
134.08	Aromatic Carbon
128.78	Aromatic Carbon
128.05	Aromatic Carbon
127.55	Aromatic Carbon
126.79	Aromatic Carbon
115.20	Aromatic Carbon
70.14	Benzylic Carbon (-O-CH ₂ -Ph)

Solvent: DMSO-d₆, Spectrometer Frequency: 125 MHz. Data sourced from.

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **4-Benzyloxy-biphenyl**

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity
3100 - 3000	Aromatic C-H Stretch	Medium
2950 - 2850	Aliphatic C-H Stretch (Benzylic CH ₂)	Medium-Weak
1600, 1500, 1450	Aromatic C=C Ring Stretch	Strong-Medium
1250 - 1200	Aryl Ether C-O Asymmetric Stretch	Strong
1050 - 1000	Aryl Ether C-O Symmetric Stretch	Medium
860 - 820	p-Disubstituted Benzene C-H Out-of-Plane Bend	Strong
770 - 730 & 710 - 690	Monosubstituted Benzene C-H Out-of-Plane Bend	Strong

Note: This data is predicted based on characteristic group frequencies for aromatic ethers and biphenyl compounds.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Fragmentation for **4-Benzyloxy-biphenyl**

m/z	Ion	Predicted Fragmentation Pathway
260	[C ₁₉ H ₁₆ O] ⁺	Molecular Ion (M ⁺)
183	[C ₁₂ H ₉ O] ⁺	Loss of Phenyl Radical (•C ₇ H ₇)
169	[C ₁₂ H ₉] ⁺	Loss of Benzyloxy Radical (•OCH ₂ C ₆ H ₅)
91	[C ₇ H ₇] ⁺	Tropylium Ion (Benzyl Cation) - Often the base peak

Note: This data is predicted based on the molecular structure and common fragmentation pathways for benzylic ethers.

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below. These protocols are generalized and may require optimization based on the specific instrumentation available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of **4-Benzyloxy-biphenyl** is dissolved in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6). The solution is transferred to a 5 mm NMR tube.
- **Instrument Setup:** ^1H and ^{13}C NMR spectra are recorded on a 500 MHz (or higher) spectrometer.
- **^1H NMR Acquisition:** The spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio. The chemical shifts are referenced to the residual solvent peak of DMSO- d_6 (δ ~2.50 ppm).
- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR spectrum is acquired. The chemical shifts are referenced to the solvent peak of DMSO- d_6 (δ ~39.52 ppm).

Fourier-Transform Infrared (FTIR) Spectroscopy

This protocol describes the Attenuated Total Reflectance (ATR) method, which is suitable for solid powder samples.

- **Instrument Preparation:** An FTIR spectrometer equipped with an ATR accessory (e.g., a diamond crystal) is used. A background spectrum of the clean, empty ATR crystal is collected to account for atmospheric and instrumental noise.
- **Sample Application:** A small amount of solid **4-Benzyloxy-biphenyl** is placed directly onto the ATR crystal, ensuring complete coverage of the crystal surface.

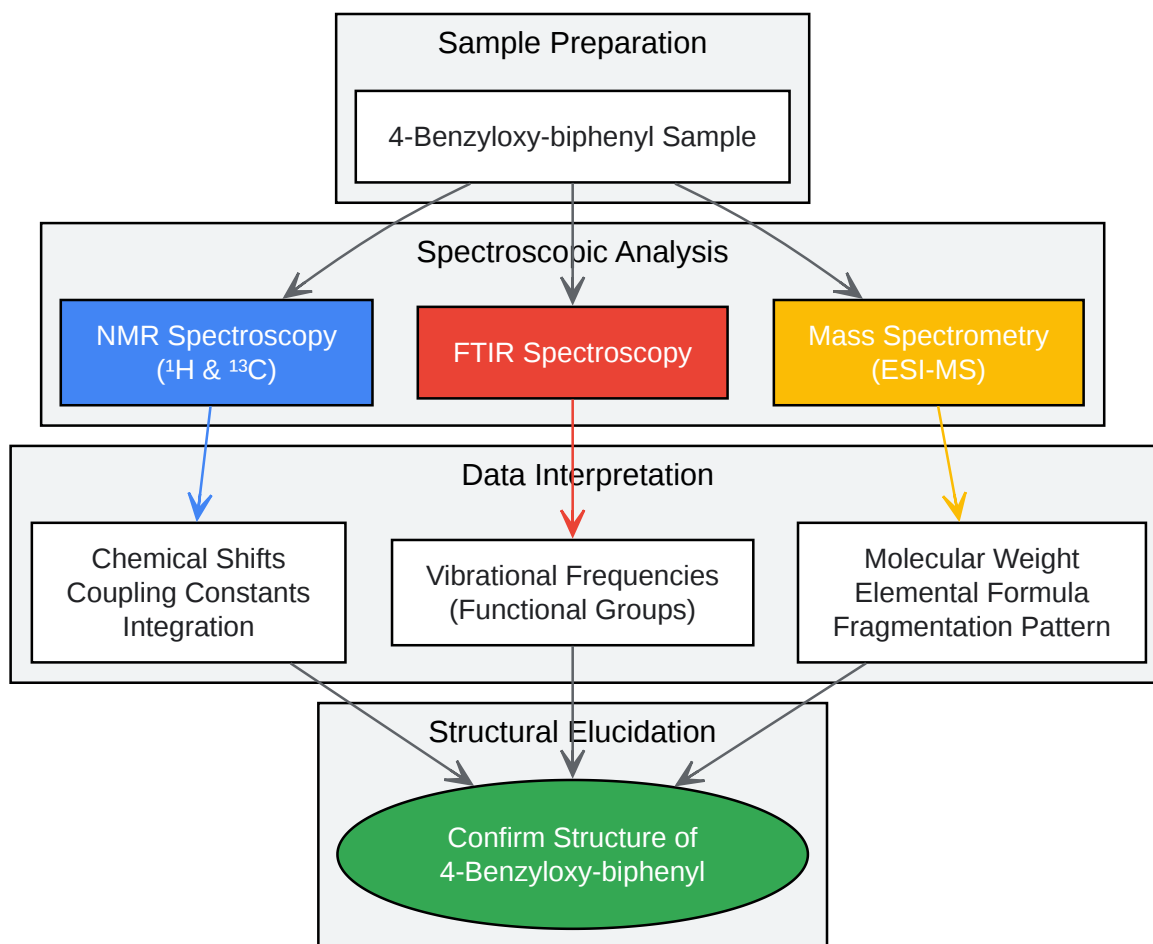
- **Data Acquisition:** Pressure is applied using a clamp to ensure firm contact between the sample and the crystal. The infrared spectrum is then recorded, typically in the range of 4000-400 cm^{-1} .
- **Cleaning:** After analysis, the sample is carefully removed, and the ATR crystal is cleaned with an appropriate solvent (e.g., isopropanol) and a soft, non-abrasive wipe.

Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A stock solution of **4-Benzyloxy-biphenyl** is prepared by dissolving ~1 mg of the sample in 1 mL of a suitable organic solvent like methanol or acetonitrile. This stock solution is then further diluted to a final concentration of approximately 1-10 $\mu\text{g/mL}$ using the same solvent, often with the addition of 0.1% formic acid to promote protonation.
- **Instrument Calibration:** The mass spectrometer, typically a Time-of-Flight (TOF) or Orbitrap instrument, is calibrated using a standard calibration solution to ensure high mass accuracy.
- **Data Acquisition:** The prepared sample solution is introduced into the ESI source via direct infusion or through a liquid chromatography (LC) system. The analysis is performed in positive ion mode to detect the protonated molecule $[\text{M}+\text{H}]^+$. A full scan spectrum is acquired over a relevant m/z range (e.g., 50-500).
- **Tandem MS (MS/MS):** To obtain fragmentation data, the precursor ion corresponding to the protonated molecule (m/z 261) is isolated and subjected to collision-induced dissociation (CID) to generate a product ion spectrum.

Visualization of Analytical Workflow

The logical flow for the spectroscopic characterization of a compound like **4-Benzyloxy-biphenyl** is depicted below.



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Caption: Workflow for the spectroscopic characterization of **4-Benzyloxy-biphenyl**.

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References

- 1. 4-Benzyloxy-biphenyl | C₁₉H₁₆O | CID 3099164 - PubChem [pubchem.ncbi.nlm.nih.gov]

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